

long-term storage conditions for 4-Deoxyypyridoxine 5'-phosphate

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Compound of Interest

Compound Name: 4-Deoxyypyridoxine 5'-phosphate

Cat. No.: B1209875

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Technical Support Center: 4-Deoxyypyridoxine 5'-phosphate

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the long-term storage, handling, and use of **4-Deoxyypyridoxine 5'-phosphate** (4-DPP).

Frequently Asked Questions (FAQs)

Q1: What are the recommended long-term storage conditions for solid 4-Deoxyypyridoxine 5'-phosphate?

For long-term stability, solid **4-Deoxyypyridoxine 5'-phosphate** should be stored at -20°C.^{[1][2]} The hydrochloride salt of the related compound, 4-Deoxyypyridoxine, is also recommended to be stored at -20°C and is stable for at least four years under these conditions.^{[3][4]}

Q2: How should I store stock solutions of 4-Deoxyypyridoxine 5'-phosphate?

Stock solutions of **4-Deoxyypyridoxine 5'-phosphate** can be stored at -20°C for several months.^[1] For more specific guidance, it is recommended to use the stock solution within one month when stored at -20°C, or within six months if stored at -80°C.^[2] To avoid degradation from repeated freeze-thaw cycles, it is best practice to aliquot the stock solution into smaller,

single-use volumes. For aqueous solutions of the hydrochloride salt, it is advised not to store them for more than one day.[4]

Q3: What is the recommended solvent for dissolving **4-Deoxypyridoxine 5'-phosphate**?

4-Deoxypyridoxine 5'-phosphate is soluble in DMSO.[1][2]

Q4: The compound is not dissolving well. What can I do?

To improve solubility, gently warm the solution to 37°C and use an ultrasonic bath.[1][2]

Q5: What are the shipping conditions for this product? Does exposure to room temperature during shipping affect its stability?

The product is typically shipped at room temperature or with blue ice.[1][2] This indicates that short-term exposure to ambient temperatures during transit should not compromise the stability of the compound.

Q6: Is **4-Deoxypyridoxine 5'-phosphate** sensitive to light?

While specific data on the light sensitivity of **4-Deoxypyridoxine 5'-phosphate** is not readily available, a related compound, Pyridoxal 5'-phosphate (PLP), is known to be unstable in aqueous solutions when exposed to light.[5] Therefore, it is prudent to protect solutions of **4-Deoxypyridoxine 5'-phosphate** from light.

Troubleshooting Guide

Issue	Potential Cause	Recommended Solution
Unexpected experimental results or loss of compound activity.	Improper storage of stock solutions.	Ensure stock solutions are aliquoted and stored at -20°C or -80°C to avoid repeated freeze-thaw cycles. For aqueous solutions, prepare them fresh before use.
Degradation of the compound.	Check the expiration date of the compound. If using older stock, consider purchasing a new batch. Protect solutions from light.	
Difficulty dissolving the compound.	Insufficient mixing or low temperature.	Warm the vial to 37°C and use sonication to aid dissolution in DMSO. [1] [2]
Precipitate forms in the stock solution upon storage.	Supersaturation or solvent evaporation.	Briefly warm the solution and vortex to redissolve the precipitate. Ensure the storage vial is tightly sealed to prevent solvent evaporation.

Quantitative Data Summary

Storage Conditions and Stability

Form	Storage Temperature	Duration	Reference
Solid	-20°C	Long-term	[1][2]
Stock Solution (in DMSO)	-20°C	Several months	[1]
Stock Solution (in DMSO)	-20°C	Up to 1 month	[2]
Stock Solution (in DMSO)	-80°C	Up to 6 months	[2]
4-Deoxypyridoxine HCl (Solid)	-20°C	≥ 4 years	[3][4]
4-Deoxypyridoxine HCl (Aqueous Solution)	Room Temperature	Not recommended for > 1 day	[4]

Experimental Protocols

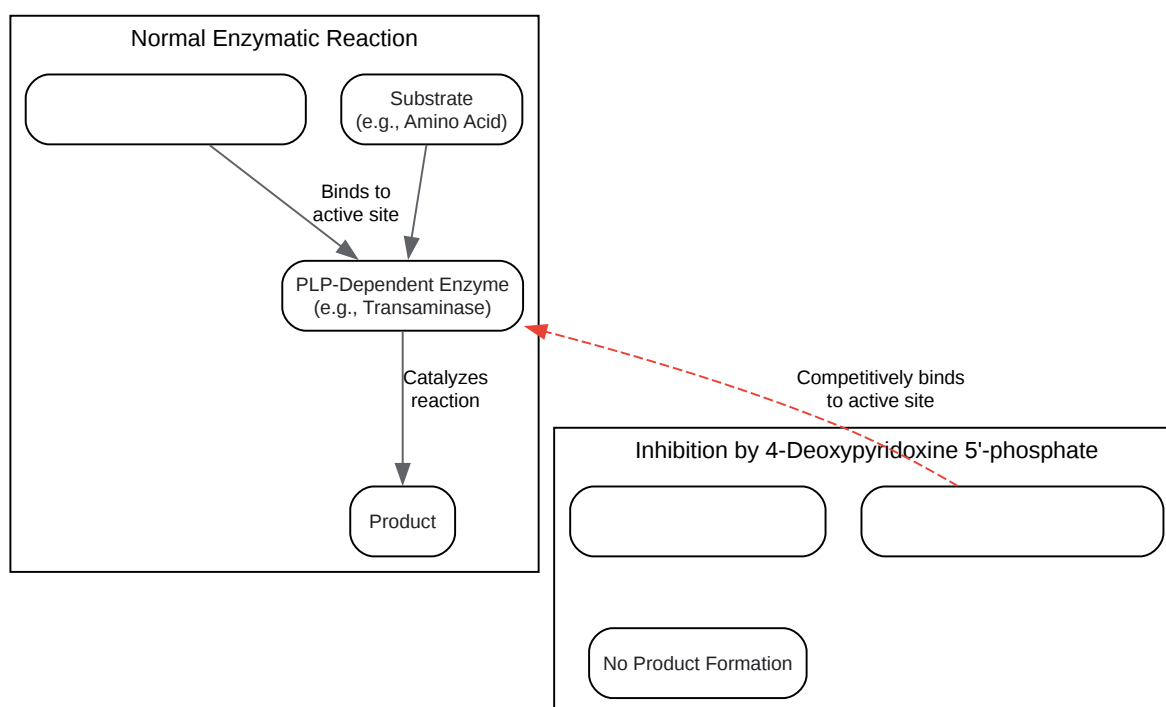
Protocol for Preparation of a 10 mM Stock Solution in DMSO

- Acclimatization: Allow the vial of solid **4-Deoxypyridoxine 5'-phosphate** to equilibrate to room temperature before opening to prevent condensation.
- Weighing: Accurately weigh the desired amount of the compound in a sterile microcentrifuge tube. The molecular weight of **4-Deoxypyridoxine 5'-phosphate** is 233.16 g/mol .
- Dissolution: Add the appropriate volume of anhydrous DMSO to achieve a 10 mM concentration.
- Solubilization: Vortex the solution thoroughly. If the compound does not fully dissolve, warm the tube to 37°C for a few minutes and sonicate until the solution is clear.[1][2]
- Storage: Aliquot the stock solution into single-use, light-protected tubes and store at -20°C or -80°C.

Visualizations

Mechanism of Action: Inhibition of PLP-Dependent Enzymes

4-Deoxypyridoxine 5'-phosphate acts as a competitive inhibitor of Pyridoxal 5'-phosphate (PLP), the active form of vitamin B6.[1][2][6] PLP is a crucial cofactor for numerous enzymes, particularly those involved in amino acid metabolism. By competing with PLP for the active site of these enzymes, **4-Deoxypyridoxine 5'-phosphate** disrupts their normal function.

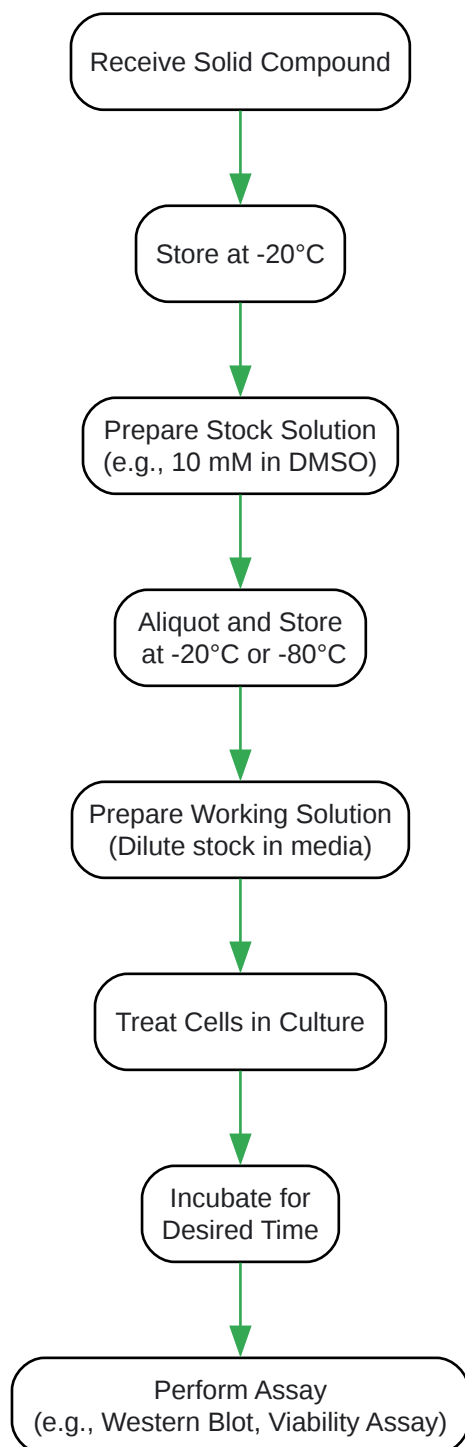


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Caption: Competitive inhibition of a PLP-dependent enzyme by **4-Deoxypyridoxine 5'-phosphate**.

Experimental Workflow: From Compound to Experiment

This workflow outlines the key steps from receiving the solid compound to its use in a cell-based assay.



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Caption: General experimental workflow for using **4-Deoxypyridoxine 5'-phosphate**.

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